

Essential Safety and Logistical Information for Handling Cyclohexyl Phenyl Ether

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Compound of Interest

Compound Name: Cyclohexyl phenyl ether

Cat. No.: B1594164

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Cyclohexyl phenyl ether**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety regulations.

Hazard Identification and Safety Summary

Cyclohexyl phenyl ether is a flammable liquid that can cause skin, eye, and respiratory irritation.[1][2][3] Adherence to proper personal protective equipment (PPE) protocols and handling procedures is critical to minimize exposure and ensure safety.

Hazard	Description
Flammability	Flammable liquid.[1]
Skin Irritation	Causes skin irritation.[2]
Eye Irritation	Causes serious eye irritation.[1][2]
Respiratory Irritation	May cause respiratory irritation.[1][2]

Physical and Chemical Properties

Property	Value
CAS Number	2206-38-4
Linear Formula	C ₆ H ₅ OC ₆ H ₁₁
Molecular Weight	176.25 g/mol
Boiling Point	127-128 °C/15 mmHg[1]
Density	1.078 g/mL at 25 °C[1]
Flash Point	18.3 °C (64.9 °F) - closed cup[1]

Operational Plan: Handling Cyclohexyl Phenyl Ether

A systematic approach to handling **Cyclohexyl phenyl ether** is essential to maintain a safe laboratory environment. The following step-by-step guide outlines the necessary precautions and procedures.

Engineering Controls and Preparation

- Ventilation: Always handle **Cyclohexyl phenyl ether** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[2]
- Gather Materials: Before starting, ensure all necessary equipment and reagents are within the fume hood to minimize movement and potential for spills.

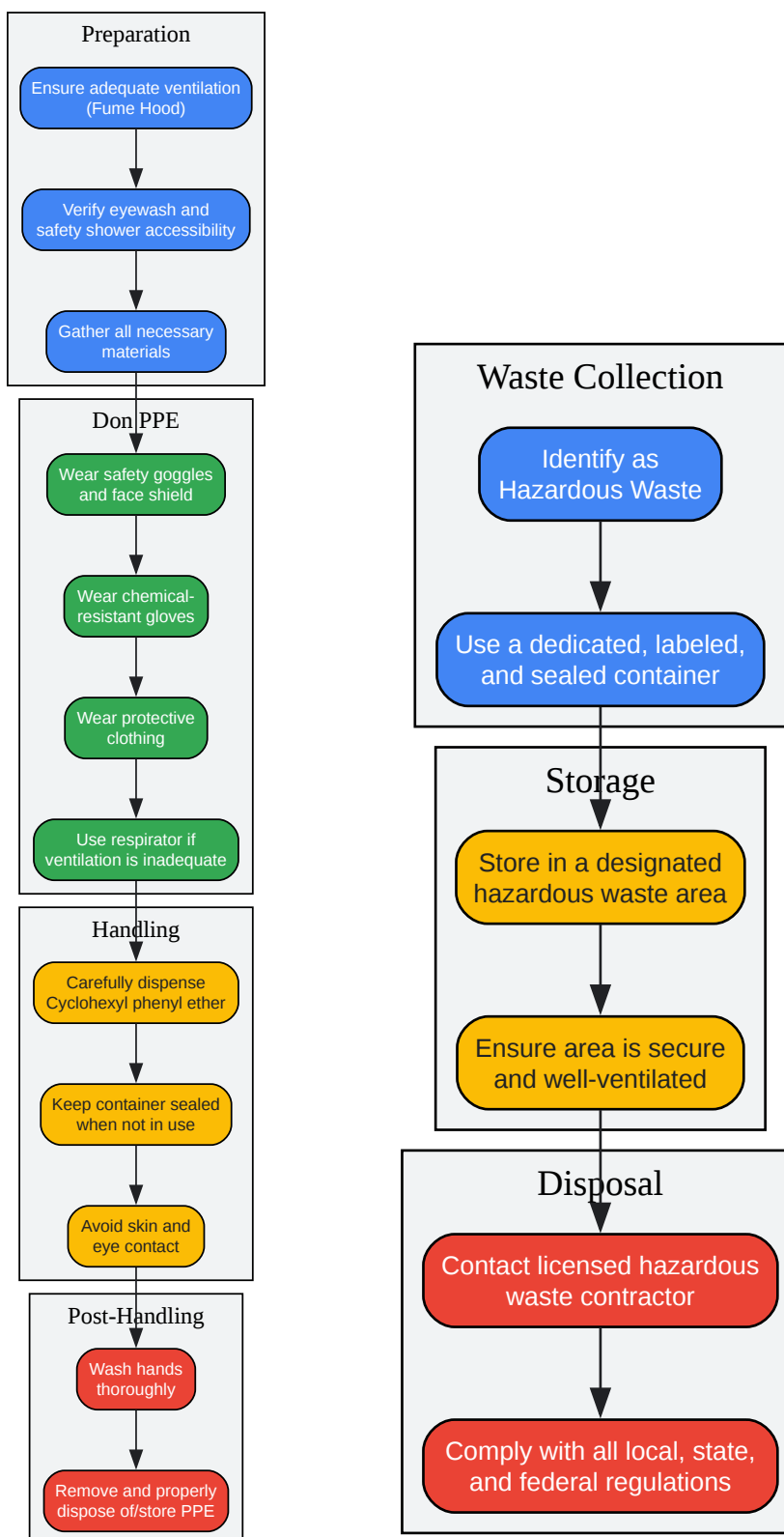
Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.[1]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile rubber.[1]
- Respiratory Protection: Use a respirator with a type ABEK (EN14387) filter if ventilation is inadequate or for spill cleanup.[1]

- Protective Clothing: Wear a lab coat or other suitable protective clothing to prevent skin contact.[\[2\]](#)

Handling Procedure

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[\[2\]](#)
- Avoid Inhalation: Do not breathe vapors or mists.[\[2\]](#)
- Dispensing: Carefully dispense the required amount of the chemical, keeping the container sealed when not in use.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[2\]](#) Remove and properly store or dispose of contaminated PPE.



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